

Validating the Gatekeeper: A Comparative Guide to D-Ornithine Uptake Transporters

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Compound of Interest

Compound Name: *D-ornithine*

Cat. No.: *B1583779*

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D-ornithine, a non-proteinogenic amino acid, plays a crucial role in various physiological and pathological processes. Understanding its transport across cellular membranes is paramount for developing targeted therapeutic strategies. This guide provides a comparative analysis of transporters involved in **D-ornithine** uptake, focusing on the validation of the mitochondrial ornithine transporter ORC2 as a key player. We present supporting experimental data, detailed methodologies, and a clear workflow to aid researchers in this field.

Performance Comparison of D-Ornithine Transporters

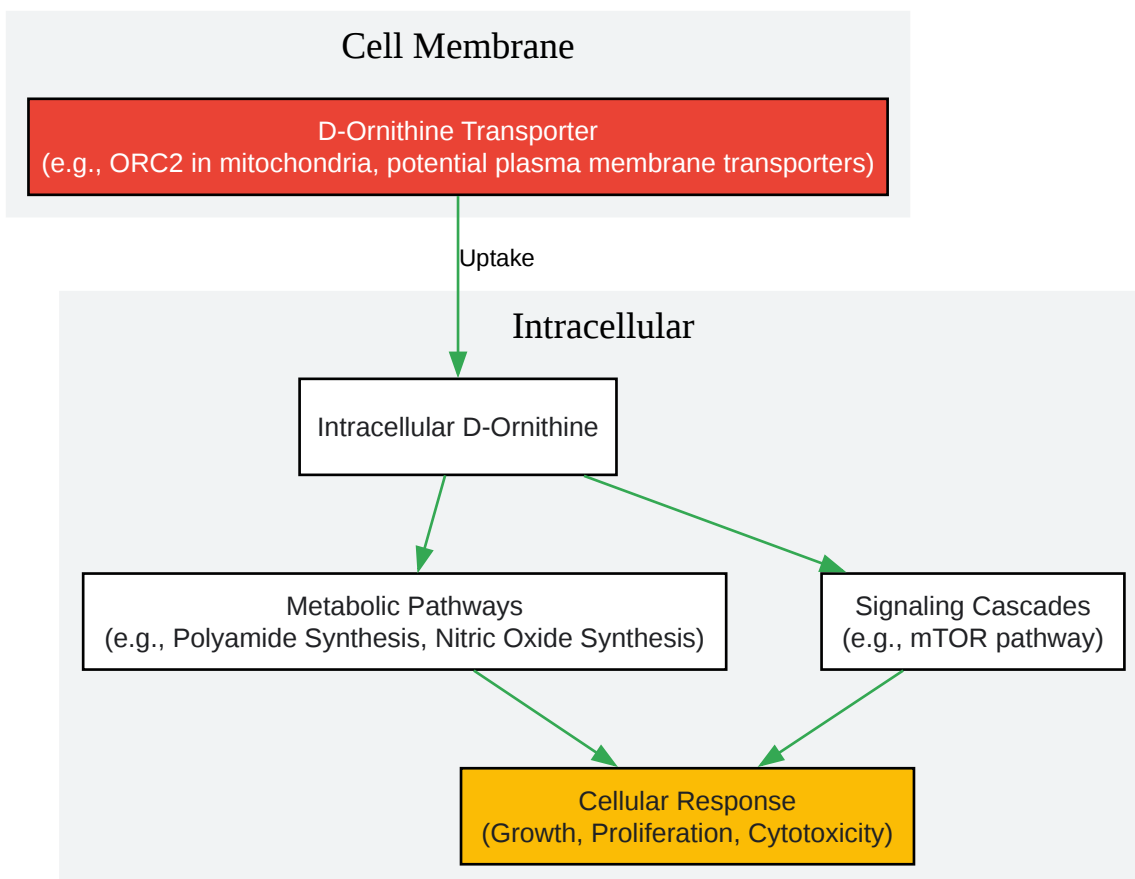
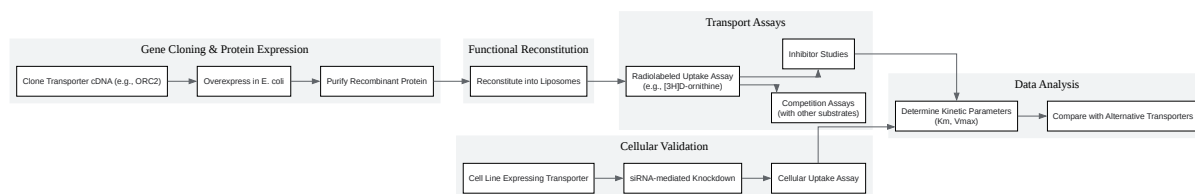
The following table summarizes the substrate specificity and transport characteristics of key mitochondrial transporters implicated in ornithine uptake. This data highlights the distinct role of ORC2 in transporting **D-ornithine** compared to its isoform, ORC1.

Transporter	Substrate(s)	D-Ornithine Transport	Key Characteristics	Reference
ORC1 (Ornithine Carrier 1)	L-ornithine, L-lysine, L-arginine, L-citrulline	Low to negligible	Predominant isoform in most tissues; crucial for the urea cycle. Mutations are associated with hyperornithinemia- α -hyperammonemia- α -homocitrullinuria (HHH) syndrome.	[1][2]
ORC2 (Ornithine Carrier 2)	L-ornithine, L-lysine, L-arginine, L-citrulline, D-ornithine, D-lysine, D-arginine, L-homoarginine, L- & D-histidine	Yes	Broader substrate specificity than ORC1. Can partially compensate for defective ORC1 in HHH syndrome.	[1][3]
CAT-1 (Cationic Amino Acid Transporter 1)	L-ornithine, L-arginine, L-lysine	Potential (primarily studied for L-isomers)	A plasma membrane transporter involved in the uptake of cationic amino acids. Its role in D-ornithine transport is yet to be fully	[4]

elucidated but
represents a
potential
alternative
pathway.

Experimental Validation Workflow

The following diagram illustrates a comprehensive workflow for validating the role of a specific transporter, such as ORC2, in **D-ornithine** uptake.



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References

- 1. The mitochondrial ornithine transporter. Bacterial expression, reconstitution, functional characterization, and tissue distribution of two human isoforms - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Mitochondrial transporters for ornithine and related amino acids: a review - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. Ornithine transport via cationic amino acid transporter-1 is involved in ornithine cytotoxicity in retinal pigment epithelial cells - PubMed [pubmed.ncbi.nlm.nih.gov]
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